

tert-Butyl D-leucinate hydrochloride physical properties

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Compound of Interest

Compound Name: *tert-Butyl D-leucinate*
hydrochloride

Cat. No.: *B591160*

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An In-depth Technical Guide on the Physical Properties of **tert-Butyl D-leucinate hydrochloride**

This technical guide provides a comprehensive overview of the core physical properties of **tert-Butyl D-leucinate hydrochloride**, a key amino acid derivative utilized in peptide synthesis and drug development.^[1] The information is intended for researchers, scientists, and professionals in the field of drug development and biochemical research.

Core Physical and Chemical Properties

tert-Butyl D-leucinate hydrochloride is the hydrochloride salt of the tert-butyl ester of D-leucine. The tert-butyl ester group provides stability and enhances solubility in certain solvents, making it a valuable building block in the synthesis of complex peptides and pharmaceutical compounds.^[1]

Data Presentation: Summary of Physical Properties

The quantitative physical properties of **tert-Butyl D-leucinate hydrochloride** are summarized in the table below for easy reference and comparison.

Property	Value	Citations
CAS Number	13081-32-8	[2][3]
Molecular Formula	C ₁₀ H ₂₁ NO ₂ ·HCl	[2]
Molecular Weight	223.74 g/mol	[4][5][6][7]
Appearance	White to off-white powder or crystalline solid	[2][7][8]
Melting Point	163 - 166 °C	[2]
Specific Optical Rotation	[α] ²⁰ / _D = -19 ± 1° (c=2.025 in Ethanol)	[2]
Purity	≥98%	[5][8][9]
Storage Conditions	Store at 0 - 8 °C in a cool, dark place. The compound is hygroscopic.	[2][5][7]

Experimental Protocols

Detailed methodologies for the determination of key physical properties are outlined below. These protocols are based on standard laboratory procedures.

Melting Point Determination

The melting point is determined using the capillary method with a calibrated digital melting point apparatus.[10][11]

- Apparatus: Digital melting point apparatus, capillary tubes (one end sealed), thermometer.
- Sample Preparation:
 - Ensure the **tert-Butyl D-leucinate hydrochloride** sample is completely dry and in a fine powdered form.[11][12]
 - Introduce a small amount of the powdered sample into the open end of a capillary tube.[8][12]

- Tap the sealed end of the tube gently on a hard surface to pack the solid into the bottom. The packed sample height should be 2-3 mm.[\[12\]](#)[\[13\]](#)
- Procedure:
 - Place the prepared capillary tube into the heating block of the melting point apparatus.[\[11\]](#)
[\[12\]](#)
 - Set the apparatus to heat at a rapid rate (e.g., 10-20 °C/min) to determine an approximate melting range.[\[13\]](#)
 - Allow the apparatus to cool to at least 15-20 °C below the approximate melting point.[\[12\]](#)
 - Prepare a new sample and place it in the apparatus.
 - Heat the sample at a slow rate of 1-2 °C per minute.[\[10\]](#)[\[13\]](#)
 - Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2). The melting range is T1 - T2.[\[10\]](#)
 - Repeat the measurement at least twice to ensure consistency.

Specific Optical Rotation Measurement

The specific optical rotation is measured using a polarimeter, which assesses the rotation of plane-polarized light by a solution of the chiral compound.[\[6\]](#)[\[9\]](#)[\[14\]](#)

- Apparatus: Polarimeter, polarimeter tube (1 dm), analytical balance, volumetric flask.
- Procedure:
 - Turn on the polarimeter and allow the sodium lamp to warm up for at least 15 minutes.[\[6\]](#)
 - Prepare a blank solution using the specified solvent (Ethanol). Fill the polarimeter tube with the blank solution and take a reading to zero the instrument.[\[7\]](#)
 - Accurately weigh a specified amount of **tert-Butyl D-leucinate hydrochloride** and dissolve it in the solvent in a volumetric flask to achieve the desired concentration (e.g., 2

g per 100 mL).[6]

- Rinse the polarimeter tube with the prepared sample solution and then fill it, ensuring no air bubbles are present in the light path.[6]
- Place the sample tube in the polarimeter and record the observed optical rotation (α) at a specified temperature (e.g., 20°C) and wavelength (Sodium D-line, 589.3 nm).[6][7]
- Take at least five readings and calculate the average.[6]
- Calculate the specific optical rotation $[\alpha]$ using the following formula: $[\alpha] = \alpha / (l \times c)$ where:
 α = observed rotation in degrees
 l = path length of the tube in decimeters (dm)
 c = concentration of the solution in g/mL.[9]

Solubility Assessment

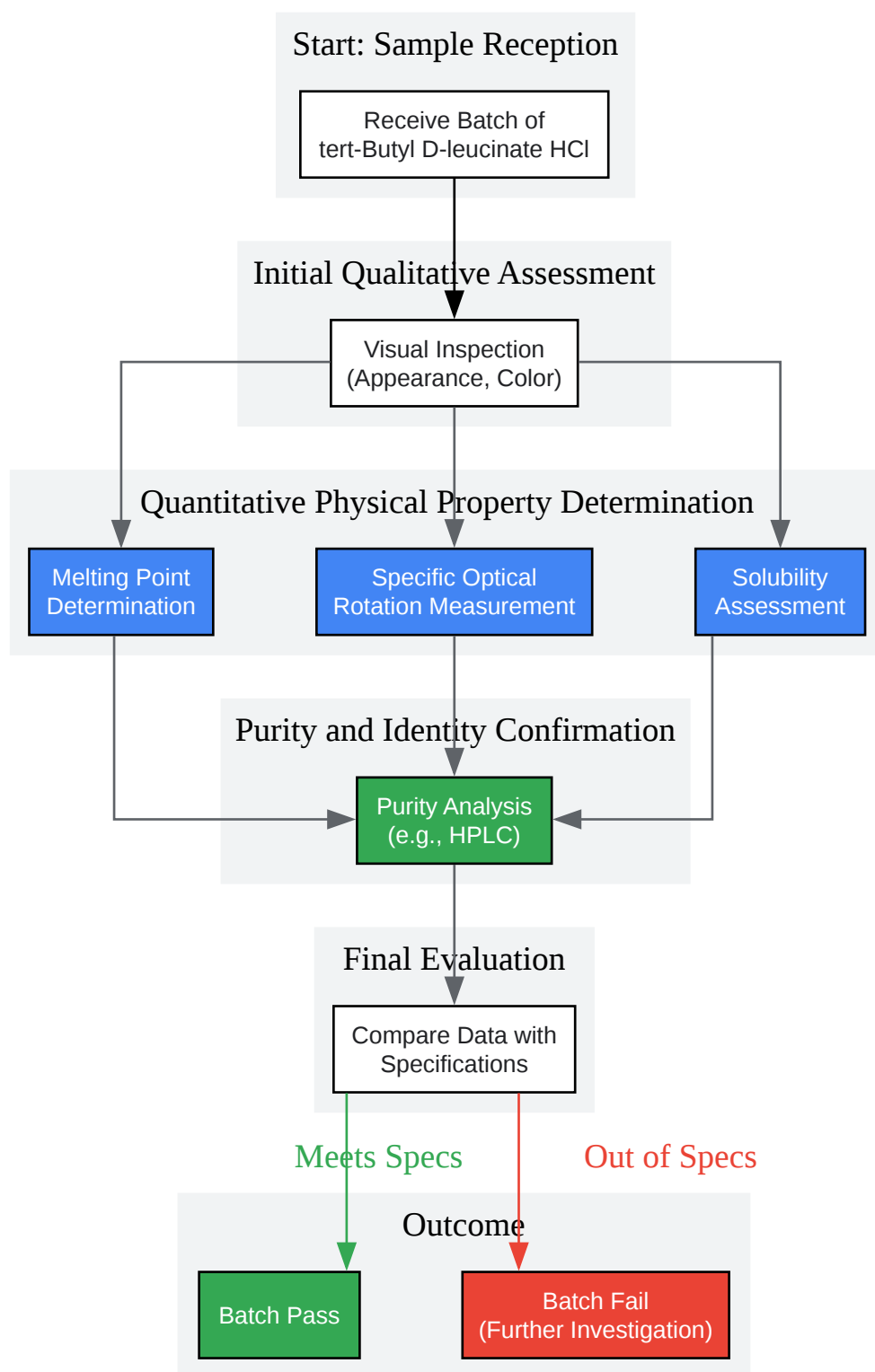
A qualitative and semi-quantitative determination of solubility can be performed using the shake-flask method, a common technique for evaluating the solubility of a solid in various solvents.

- Apparatus: Vials with screw caps, analytical balance, orbital shaker or magnetic stirrer, filtration device (e.g., syringe filters).
- Procedure:
 - Add a known excess amount of **tert-Butyl D-leucinate hydrochloride** to a vial containing a known volume of the solvent to be tested (e.g., water, ethanol, DMSO, DMF).
 - Seal the vials and place them on an orbital shaker or use a magnetic stirrer to agitate the mixtures at a constant temperature (e.g., 25 °C).
 - Agitate the samples for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
 - After agitation, allow the samples to stand to let the undissolved solid settle.
 - Carefully withdraw a sample from the supernatant, ensuring no solid particles are included. The sample should be immediately filtered through a syringe filter.

- Analyze the concentration of the dissolved compound in the filtrate using a suitable analytical method, such as HPLC or UV-Vis spectroscopy, against a calibration curve.
- The determined concentration represents the solubility of the compound in that solvent at the specified temperature.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the physical characterization of a new batch of **tert-Butyl D-leucinate hydrochloride**.



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Workflow for the physical characterization of **tert-Butyl D-leucinate hydrochloride**.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. WO2005116635A1 - Method for determining solubility of a chemical compound - Google Patents [patents.google.com]
- 3. chemscene.com [chemscene.com]
- 4. How to Determine Solubility: 14 Steps (with Pictures) - wikiHow [wikihow.com]
- 5. youtube.com [youtube.com]
- 6. pharmadekho.com [pharmadekho.com]
- 7. Testing specific optical rotation of a given sample by using Polarimeter SOPs [webofpharma.com]
- 8. davjalandhar.com [davjalandhar.com]
- 9. Specific rotation - Wikipedia [en.wikipedia.org]
- 10. chem.ucalgary.ca [chem.ucalgary.ca]
- 11. westlab.com [westlab.com]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 14. jpdb.nihs.go.jp [jpdb.nihs.go.jp]
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